

using 4-azidobenzaldehyde for biomolecule labeling

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Compound Focus: 4-Azidobenzaldehyde

CAS No.: 24173-36-2

Cat. No.: S605323

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Basic Information & Key Applications

The table below summarizes the core identity and primary uses of **4-azidobenzaldehyde** gathered from chemical databases and commercial sources [1] [2] [3].

Property	Description
CAS Number	24173-36-2 [1] [2] [4]
Molecular Formula	C ₇ H ₅ N ₃ O [2] [3] [4]
Molecular Weight	147.13 g/mol [2] [3] [4]
Appearance	Light yellow to yellow oil [3] [4]
Synonyms	<i>p</i> -Azidobenzaldehyde, 4-Formylphenyl azide [1] [3]

| **Core Applications** | • Versatile scaffold/synthon in organic chemistry [3]. • Intermediate in pharmaceutical development [3]. • Reagent in organic synthesis, starting material for pharmaceuticals, substrate in enzyme assays, and fluorescent label for biological molecules [2]. • Used in bioorthogonal chemistry and photoaffinity labeling [3]. |

Critical Safety Information

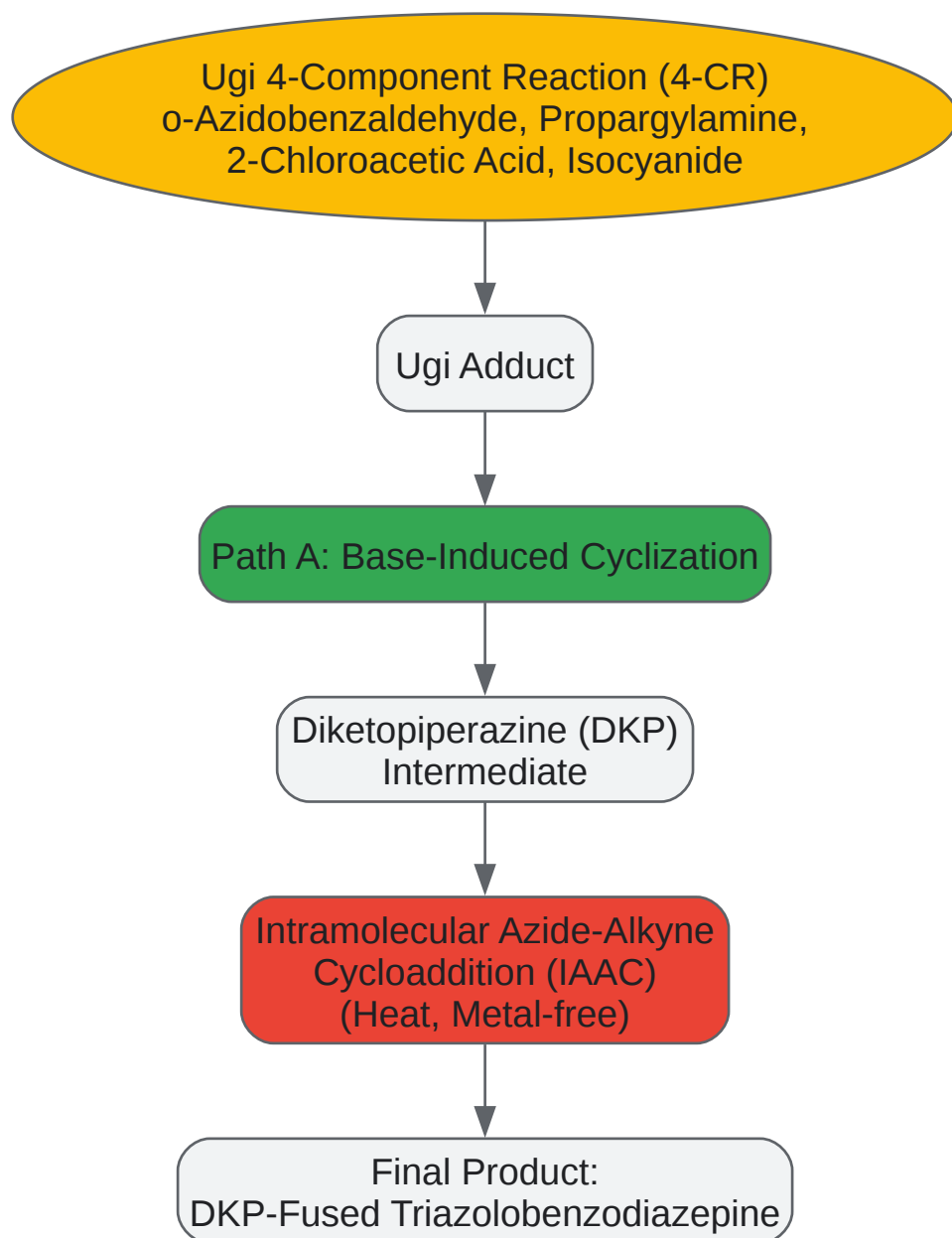
A paramount safety warning from a 1998 report in *Chemical & Engineering News* must be emphasized [5]:

- **Explosiveness Hazard: 4-Azidobenzaldehyde** is **shock-sensitive**. Testing by Dow Chemical scientists via a drop weight impact test yielded a positive result with an **H₅₀ value of about 11 kg-cm**, indicating a significant hazard [5].
- A U.S. patent is cited as describing the compound as "**exceptionally explosive**" [5].
- **Precautions:** It is **strongly recommended** to handle the compound with extreme precautions, using a blast shield, and avoiding isolation in large quantities. Manipulation as a **dilute solution**, rather than in neat form, is advised [5].

A Related Synthetic Workflow

While a direct biomolecule labeling protocol for **4-azidobenzaldehyde** was not found, the search yielded an advanced synthetic workflow for a similar compound, **2-azidobenzaldehyde** (also called *o*-azidobenzaldehyde). This illustrates how an azidobenzaldehyde can be integrated into multi-step reactions to create complex heterocycles, which are common scaffolds in pharmaceuticals [6].

The following diagram outlines this sequential process, which begins with an Ugi multi-component reaction to build a core structure, followed by two consecutive ring-closing steps to form complex fused heterocycles like triazolobenzodiazepines [6].



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This workflow demonstrates the utility of azidobenzaldehydes in complex synthesis. The azide group ($-N_3$) is key, participating in "click chemistry" reactions like the cycloaddition shown above [6].

Guidance for Protocol Development

Given the absence of a ready-to-use protocol, here are some paths forward for your work:

- **Leverage the Aldehyde Group:** The aldehyde functionality can be used for initial bioconjugation via **hydrazone** or **oxime** ligation with hydrazine or aminoxy groups on your target biomolecule. A bachelor's thesis title confirms the exploration of this exact approach for protein labeling [7].
- **Utilize the Azide Group:** The azide group is a classic handle for **bioorthogonal chemistry**. After the aldehyde is attached to your biomolecule, the azide can undergo a "click" reaction (e.g., with a strained alkyne) to attach a detection tag like a fluorophore [3].
- **Prioritize Safety:** Any protocol you develop **must** incorporate the safety warnings mentioned above. This includes using personal protective equipment, a blast shield, working with small quantities and dilute solutions, and avoiding shock, heat, and light [5].

Key Takeaways for Researchers

- **Handle with Extreme Care:** The most critical finding is the **shock-sensitive and potentially explosive nature** of **4-azidobenzaldehyde** [5]. This must be the primary consideration in any experimental plan.
- **A Foundation for Synthesis:** The compound is a versatile building block, confirmed by its use in creating pharmacologically relevant heterocycles and its application in bioorthogonal chemistry and as a fluorescent label [2] [8] [3].
- **Adapt and Infer Protocols:** While specific notes are unavailable, its known reactivity suggests successful biomolecule labeling can be achieved by sequentially exploiting its aldehyde (for ligation) and azide (for detection) groups, all while adhering to strict safety protocols.

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